

4-(Chlorodifluoromethoxy)aniline: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 4-(Chlorodifluoromethoxy)aniline

CAS No.: 39065-95-7

Cat. No.: B047862

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Abstract

This technical guide provides an in-depth analysis of **4-(chlorodifluoromethoxy)aniline** (CAS No. 39065-95-7), a critical fluorinated intermediate in modern medicinal chemistry and drug development. The unique electronic properties imparted by the chlorodifluoromethoxy group make this aniline derivative a valuable building block for synthesizing complex molecular architectures with enhanced metabolic stability and target affinity. This document details the compound's core physical and chemical properties, provides a validated multi-step synthesis protocol with mechanistic insights, explores its significant application in the synthesis of targeted therapeutics, and outlines essential safety and handling procedures. This guide is intended for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries.

Core Compound Properties

4-(Chlorodifluoromethoxy)aniline is a halogenated aromatic amine that typically appears as a liquid.^[1] Its distinct structure, featuring a chlorodifluoromethoxy substituent on an aniline

moiety, grants it unique chemical reactivity and solubility in various organic solvents.[2] This substitution is pivotal for its application in the synthesis of advanced pharmaceuticals and agrochemicals.[2]

Physicochemical Data

The fundamental molecular and physical properties of **4-(chlorodifluoromethoxy)aniline** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ ClF ₂ NO	
Molecular Weight	193.58 g/mol	[1]
CAS Number	39065-95-7	
Appearance	Pale-yellow to yellow-brown liquid	[3]
Boiling Point	231.9 °C at 760 mmHg	[1]
Density	1.402 g/cm ³	[4]
Flash Point	94 °C	[1]
Storage Temperature	2-8°C, protect from light	[1][5]

Spectroscopic Data

Definitive structural confirmation is crucial for synthesis and quality control. The following data provides key identifiers for **4-(chlorodifluoromethoxy)aniline**.

- ¹H NMR (300MHz, CDCl₃): A Chinese patent reports the following characteristic shifts: δ 6.995-7.016 (d, 2H) and 6.603-6.624 (d, 2H), corresponding to the aromatic protons, and δ 3.683 (s, 2H) for the amine (-NH₂) protons.[6] The two distinct doublets for the aromatic protons are indicative of the para-substitution pattern on the benzene ring.
- Mass Spectrometry (GC-MS): The mass spectrum shows a molecular ion peak (m/z) at 193. [5] Other significant fragment peaks are observed at m/z 108 and 92, which can be attributed

to fragmentation of the parent molecule.[5]

Synthesis Protocol: A Validated Pathway

The synthesis of **4-(chlorodifluoromethoxy)aniline** is a multi-step process that requires careful control of reaction conditions. The most common and scalable route, detailed in patent literature, begins with trichloromethoxybenzene and proceeds through fluorination, nitration, and a final reduction.[6]

Diagram of the Synthetic Pathway

Step 1: Selective Fluorination

Trichloromethoxybenzene

HF
Perfluoroalkyl sulfonyl fluoride catalyst

Chlorodifluoromethoxybenzene

Step 2: Nitration

Chlorodifluoromethoxybenzene

 $\text{HNO}_3 / \text{H}_2\text{SO}_4$
-10 to 30 °C

4-(Chlorodifluoromethoxy)nitrobenzene

Step 3: Reduction

4-(Chlorodifluoromethoxy)nitrobenzene

 H_2 (2-3 MPa)
Raney Nickel, Ethyl Acetate, 30-40 °C

4-(Chlorodifluoromethoxy)aniline

[Click to download full resolution via product page](#)Caption: Multi-step synthesis of **4-(chlorodifluoromethoxy)aniline**.

Step 1: Selective Fluorination of Trichloromethoxybenzene

This initial step is a critical transformation to introduce the fluorine atoms. The causality behind this choice is the controlled, selective replacement of chlorine atoms with fluorine using hydrogen fluoride, a common fluorinating agent.

- Reactants: Trichloromethoxybenzene, Hydrogen Fluoride (HF).
- Catalyst: A perfluoroalkyl sulfonyl fluoride catalyst is employed for its high selectivity and efficiency at low concentrations.[\[6\]](#)
- Procedure: Trichloromethoxybenzene is treated with hydrogen fluoride in the presence of the catalyst. The reaction selectively replaces two chlorine atoms with fluorine to yield chlorodifluoromethoxybenzene.[\[6\]](#)

Step 2: Nitration of Chlorodifluoromethoxybenzene

The subsequent step introduces a nitro group at the para position of the benzene ring, which is a precursor to the final amine group. The directing effect of the chlorodifluoromethoxy group favors substitution at the ortho and para positions, with the para product being the major isomer due to steric hindrance.

- Reactants: Chlorodifluoromethoxybenzene, concentrated nitric acid (98%), concentrated sulfuric acid (98%).[\[6\]](#)
- Methodology:
 - In a suitable reactor, charge 98% sulfuric acid.
 - Add chlorodifluoromethoxybenzene while maintaining the temperature. The mass ratio of the benzene derivative to sulfuric acid should be between 1:2 and 1:3.[\[6\]](#)
 - Prepare a nitrating mixture of 98% nitric acid and 98% sulfuric acid (ratio of 1:3 to 1:4 by mass).[\[6\]](#)

- Slowly add the nitrating mixture to the reactor, maintaining the temperature between -10 °C and 30 °C. The molar ratio of chlorodifluoromethoxybenzene to nitric acid should be between 1:1.00 and 1:2.00.[6]
- After the addition is complete, allow the reaction to proceed for approximately 2 hours, monitoring for the consumption of the starting material.[6]
- Upon completion, the reaction mixture is worked up through washing and neutralization to isolate the 4-(chlorodifluoromethoxy)nitrobenzene intermediate.[6]

Step 3: Reduction of 4-(Chlorodifluoromethoxy)nitrobenzene

The final step is the reduction of the nitro group to the desired aniline. Catalytic hydrogenation is the preferred industrial method due to its high efficiency and cleaner reaction profile compared to stoichiometric metal reductions.[7][8]

- Reactants: 4-(Chlorodifluoromethoxy)nitrobenzene, Hydrogen (H₂).
- Catalyst: Raney Nickel is a highly effective catalyst for this transformation.[6]
- Solvent: Ethyl acetate.
- Methodology:
 - Charge an autoclave with 167g of 4-(chlorodifluoromethoxy)nitrobenzene, 200g of ethyl acetate, and 15g of Raney Nickel.
 - Purge the system with nitrogen, then introduce hydrogen gas.
 - Maintain the hydrogen pressure in the autoclave at 2-3 MPa and control the reaction temperature between 30-40 °C.
 - Continue the reaction until hydrogen uptake ceases (approximately 1 hour after pressure stabilization).

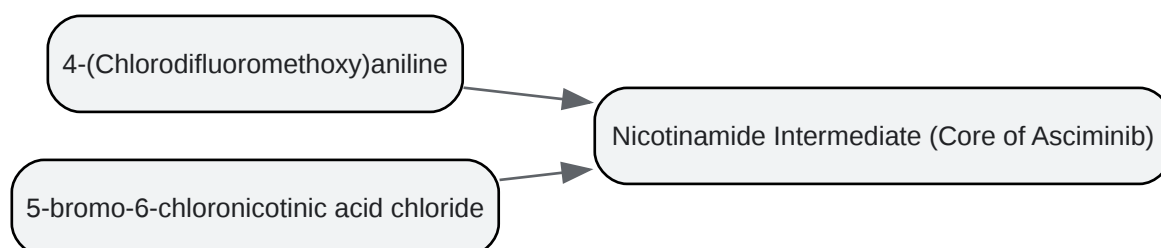
- Monitor the reaction to ensure the concentration of the starting nitro compound is less than 0.5%.
- After completion, filter the reaction mixture to remove the catalyst.
- The solvent is recovered by distillation, and the final product, **4-(chlorodifluoromethoxy)aniline**, is purified by vacuum distillation, yielding approximately 92.6g (64.2% yield).

Application in Drug Development: A Key Building Block for Kinase Inhibitors

The unique electronic properties of the chlorodifluoromethoxy group make **4-(chlorodifluoromethoxy)aniline** a highly sought-after building block in drug discovery. The presence of fluorine can enhance binding affinity, improve metabolic stability, and modulate the pKa of the aniline nitrogen, all of which are critical parameters in drug design.

A prime example of its application is in the synthesis of Asciminib, an FDA-approved kinase inhibitor. Asciminib is a therapeutic agent that targets the BCR-ABL1 tyrosine kinase, and **4-(chlorodifluoromethoxy)aniline** is a key starting material in its synthesis. Specifically, it is used in a condensation reaction with a carboxylic acid chloride derivative to form a critical amide bond within the Asciminib scaffold. This aniline derivative has also been utilized as a reactant in the preparation of arylphthalazines, which act as potent and orally bioavailable inhibitors of VEGFR-2, a key target in anti-angiogenesis cancer therapy.

Logical Flow of Asciminib Synthesis Initiation



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Caption: Role of the title compound in Asciminib synthesis.

Safety, Handling, and Storage

As a responsible Senior Application Scientist, it is imperative to emphasize the proper handling and safety protocols for **4-(chlorodifluoromethoxy)aniline**.

- **Hazard Identification:** This compound is classified as harmful if swallowed, in contact with skin, or if inhaled.[5] It causes skin and serious eye irritation and may cause respiratory irritation.[5]
- **Personal Protective Equipment (PPE):** Always handle this chemical in a well-ventilated area, preferably a fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[5]
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.
- **Storage:** Store in a tightly sealed container in a cool, dry place, away from light.[1][5] Recommended storage is at 2-8°C.[5]
- **First Aid Measures:**
 - **Skin Contact:** Wash off immediately with soap and plenty of water.[5]
 - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
 - **Inhalation:** Move the person into fresh air. If not breathing, give artificial respiration.[5]
 - **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

Conclusion

4-(Chlorodifluoromethoxy)aniline is a specialized chemical intermediate with significant value in the pharmaceutical industry. Its synthesis, while requiring careful execution of multiple steps, provides access to a versatile building block. The incorporation of the chlorodifluoromethoxy moiety has proven to be a successful strategy in the development of targeted therapies like Asciminib. A thorough understanding of its properties, synthesis, and

safe handling, as detailed in this guide, is essential for its effective and responsible use in research and development.

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